

In-Depth Technical Guide to N-(m-PEG4)-N'-(PEG4-acid)-Cy5

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Compound of Interest

Compound Name: *N-(m-PEG4)-N'-(PEG4-acid)-Cy5*

Cat. No.: *B1193357*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and handling protocols for the fluorescent dye and linker, **N-(m-PEG4)-N'-(PEG4-acid)-Cy5**. The information is intended to ensure safe laboratory practices and proper application of this compound in research and development.

Section 1: Chemical and Physical Properties

N-(m-PEG4)-N'-(PEG4-acid)-Cy5 is a near-infrared fluorescent probe that incorporates a Cy5 dye and a PEGylated linker with a terminal carboxylic acid. This structure allows for its use in bioconjugation, labeling of biomolecules, and various imaging applications.^[1] The polyethylene glycol (PEG) chains enhance its solubility in aqueous media and reduce potential immunogenicity, making it suitable for in vivo studies.^[1]

Table 1: Physical and Chemical Properties

Property	Value
Chemical Name	N-(m-PEG4)-N'-(PEG4-acid)-Cy5
CAS Number	2107273-32-3
Molecular Formula	C ₄₅ H ₆₅ ClN ₂ O ₁₀
Molecular Weight	829.46 g/mol
Appearance	Solid
Solubility	Soluble in water, DMSO, and DMF

Section 2: Safety and Hazard Information

While a specific, comprehensive safety data sheet for **N-(m-PEG4)-N'-(PEG4-acid)-Cy5** is not publicly available, general safety precautions for similar chemical compounds should be strictly followed. The following recommendations are based on safety data sheets for other PEGylated and cyanine dye compounds.

Table 2: Hazard Identification and Precautionary Statements

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	Not Classified	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product.
Skin Corrosion/Irritation	Not Classified	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Serious Eye Damage/Irritation	Not Classified	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Respiratory/Skin Sensitization	Not Classified	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.

Section 3: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of the compound and ensuring laboratory safety.

Table 3: Handling and Storage Guidelines

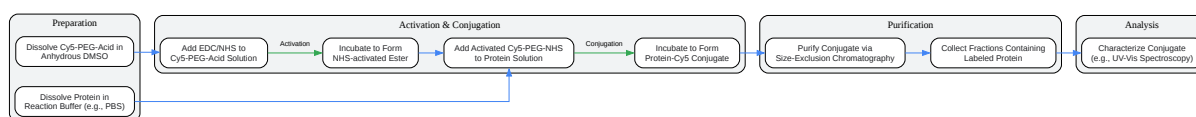
Condition	Recommendation
Handling	Use in a well-ventilated area. Avoid direct contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Avoid inhalation of dust or aerosols.
Storage	Store in a tightly sealed container in a dry and cool place. Recommended storage temperature is 2-8°C.[1]

Section 4: Experimental Protocols

The terminal carboxylic acid group on the PEG linker allows for the covalent attachment of this fluorescent probe to primary amines on target molecules, such as proteins, through the formation of a stable amide bond. This reaction is typically facilitated by the use of coupling agents.

Protein Labeling Workflow

Below is a generalized workflow for labeling a protein with **N-(m-PEG4)-N'-(PEG4-acid)-Cy5**.



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References

- 1. N-(m-PEG4)-N'-(PEG4-acid)-Cy5 [myskinrecipes.com]
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